

Essential Safety and Disposal Guidance for TM2-115

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TM2-115

Cat. No.: B11929447

[Get Quote](#)

For laboratory professionals engaged in drug development and scientific research, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and regulatory compliance. This document provides detailed procedural guidance for the disposal of **TM2-115**, a research chemical identified as an inhibitor of malaria parasite histone methyltransferases.

Chemical and Physical Properties

A summary of the key quantitative data for **TM2-115** is presented below, offering a quick reference for researchers.

Property	Value
CAS Number	1197196-47-6
Molecular Formula	C28H38N6O2
Molecular Weight	490.64 g/mol
Solubility in DMSO	45 mg/mL (91.72 mM)[1]
Appearance	White to off-white solid
Storage (Powder)	-20°C for 3 years
Storage (in Solvent)	-80°C for 1 year[1]

Hazard Assessment

According to the Safety Data Sheet (SDS) provided by ChemScene, **TM2-115** is classified as not a hazardous substance or mixture[2]. However, standard laboratory precautions should always be observed when handling this or any research chemical.

Proper Disposal Procedures

Even though **TM2-115** is not classified as hazardous, it is imperative to follow established laboratory waste disposal protocols to maintain a safe and compliant research environment. Do not dispose of **TM2-115** or its solutions in the regular trash or down the sanitary sewer.

Experimental Protocol for Waste Neutralization and Disposal:

At present, there are no specific experimental protocols for the chemical neutralization of **TM2-115** for disposal. The recommended procedure is to manage it as a chemical waste product.

Step-by-Step Disposal Guidance:

- Waste Collection:
 - Collect waste **TM2-115**, including unused solid compound and any solutions, in a designated and clearly labeled chemical waste container.
 - Ensure the waste container is made of a compatible material (e.g., polyethylene) and has a secure, tight-fitting lid.
- Labeling:
 - Label the waste container with "Waste **TM2-115**" and include the full chemical name: 7-(benzyloxy)-6-methoxy-2-(4-methyl-1,4-diazepan-1-yl)-N-(1-methylpiperidin-4-yl)quinazolin-4-amine.
 - Indicate the solvent if it is in a solution (e.g., "in DMSO").
- Storage of Waste:

- Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area, away from incompatible materials.
- Disposal Request:
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
 - Provide the EHS office with the Safety Data Sheet (SDS) for **TM2-115**.

Disposal of Contaminated Materials:

- Any materials, such as personal protective equipment (PPE), absorbent pads, or labware that have come into contact with **TM2-115** should be collected in a separate, labeled waste bag or container for disposal as chemical waste.

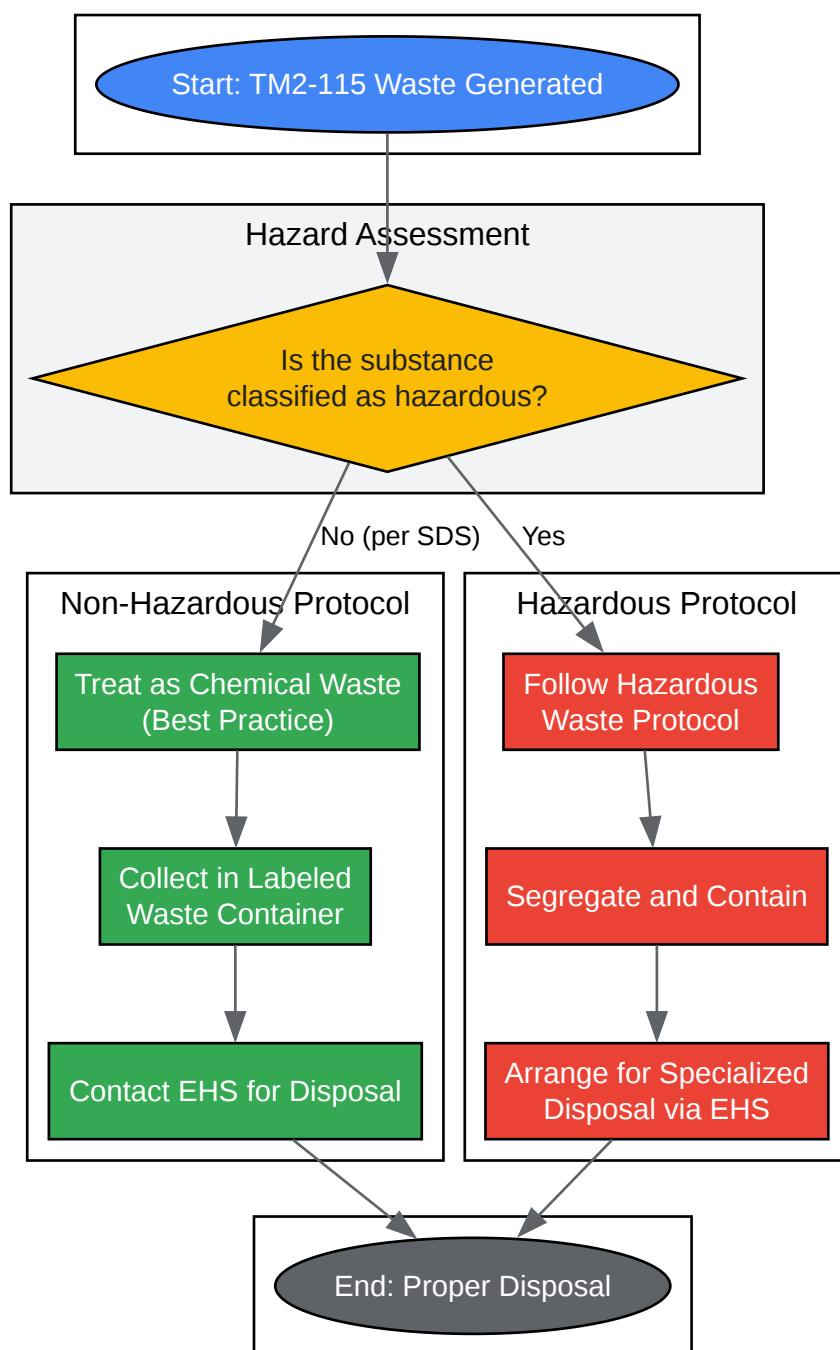
Spill Management

In the event of a spill, the following steps should be taken:

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- Containment: For liquid spills, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or earth).
- Collection: Carefully scoop or sweep up the absorbed material or solid spill and place it into a designated chemical waste container.
- Decontamination: Clean the spill area with a suitable solvent or detergent and water. Collect the cleaning materials for disposal as chemical waste.

Logical Workflow for TM2-115 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **TM2-115**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for **TM2-115** disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TM2-115 | Parasite | TargetMol [targetmol.com]
- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for TM2-115]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11929447#tm2-115-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com